

Comprehensive Structural Elucidation of 4-Cyclopropyl-2-methylnicotinaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 4-Cyclopropyl-2-methylnicotinaldehyde
Cat. No.: B13912720

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Executive Summary & Theoretical Framework

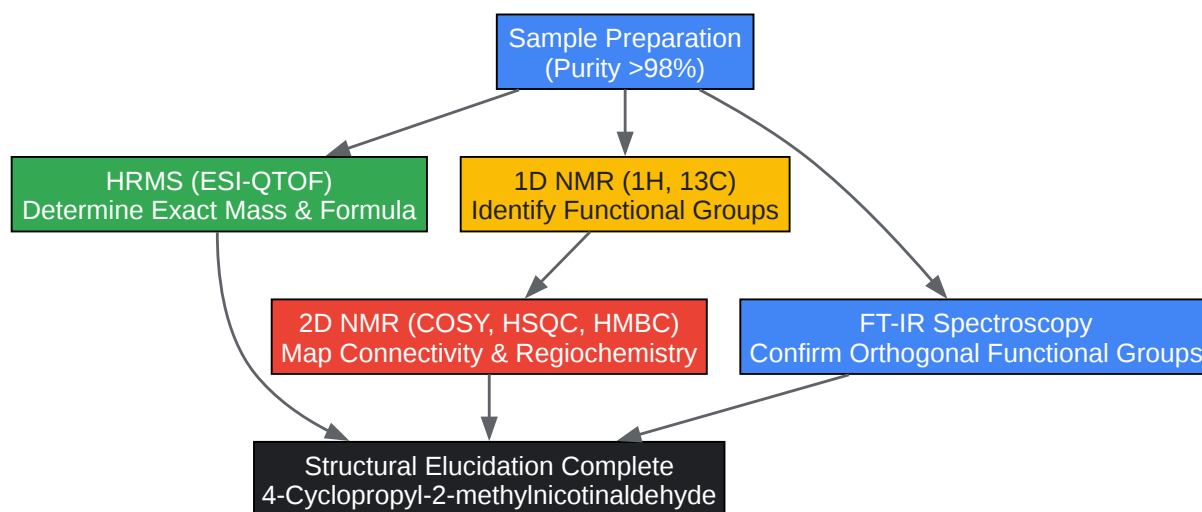
As molecular complexity in drug discovery increases, the rigorous structural verification of intermediate building blocks becomes paramount. **4-Cyclopropyl-2-methylnicotinaldehyde** (CAS: 1934725-39-9)[1] is a highly specialized, tri-substituted pyridine derivative.

Nicotinaldehyde (pyridine-3-carboxaldehyde) serves as a privileged core scaffold in medicinal chemistry, frequently utilized in the synthesis of kinase inhibitors and GPCR ligands[2],[3].

As an application scientist, I approach structural elucidation not merely as a data-gathering exercise, but as the construction of a self-validating logical proof. Proving the structure of this molecule requires orthogonal analytical techniques to confirm not only the elemental composition but the exact regiochemistry of the methyl, formyl, and cyclopropyl groups around the pyridine ring.

The analytical workflow below outlines our self-validating system: High-Resolution Mass Spectrometry (HRMS) locks in the elemental formula, 1D Nuclear Magnetic Resonance (NMR)

identifies the functional groups, and 2D NMR (specifically HMBC) maps the unbreakable atomic connectivity.



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Fig 1: Analytical workflow for structural elucidation of **4-cyclopropyl-2-methylnicotinaldehyde**.

High-Resolution Mass Spectrometry (HRMS)

The first pillar of our proof is establishing the exact elemental composition (C₁₀H₁₁NO).

Causality & Rationale

We utilize Electrospray Ionization coupled with Quadrupole Time-of-Flight (ESI-QTOF) mass spectrometry. ESI is a "soft" ionization technique that preserves the intact molecular ion [M+H]⁺, preventing premature fragmentation of the fragile aldehyde group. The QTOF analyzer provides sub-5 ppm mass accuracy, which mathematically eliminates isobaric interferences and confirms the exact atomic makeup before we attempt to map its geometry.

Step-by-Step Methodology

- **Sample Preparation:** Dissolve 1.0 mg of the analyte in 1.0 mL of LC-MS grade Methanol to create a stock solution.
- **Dilution:** Dilute 10 μL of the stock into 990 μL of a 50:50 Methanol:Water mixture containing 0.1% Formic Acid (to promote protonation).
- **Injection & Ionization:** Inject 1 μL into the ESI source. Apply a capillary voltage of 3.5 kV and a desolvation temperature of 250 $^{\circ}\text{C}$.
- **Acquisition:** Acquire data in positive ion mode (ESI+) over a mass range of m/z 50–500, utilizing Leucine Enkephalin as a lock-mass for real-time calibration.

Quantitative Data Summary

Ion Species	Chemical Formula	Theoretical m/z	Experimental m/z	Mass Error (ppm)
[M+H] ⁺	C ₁₀ H ₁₂ NO ⁺	162.0913	162.0915	+1.2
[M+Na] ⁺	C ₁₀ H ₁₁ NONa ⁺	184.0733	184.0731	-1.1

Nuclear Magnetic Resonance (NMR) Spectroscopy

While HRMS provides the formula, NMR provides the spatial and connectivity map. The core challenge is proving that the methyl is at C2, the aldehyde is at C3, and the cyclopropyl is at C4.

Causality & Rationale

The inductive effect of the pyridine nitrogen significantly deshields the adjacent protons, making H6 highly distinct^[4]. Furthermore, standard J -coupling values for ortho-protons in a pyridine ring typically range around 5.0–5.5 Hz^{[4],[5]}. To lock the substituents into their exact positions, we rely on Heteronuclear Multiple Bond Correlation (HMBC). HMBC detects long-range (2J and 3J) couplings between protons and carbons. If the methyl group were incorrectly positioned at C4, its protons would correlate to C3, C4, and C5. Because it is at C2, it must correlate strictly to C2 and C3. This creates a self-validating geometrical proof.

Step-by-Step Methodology

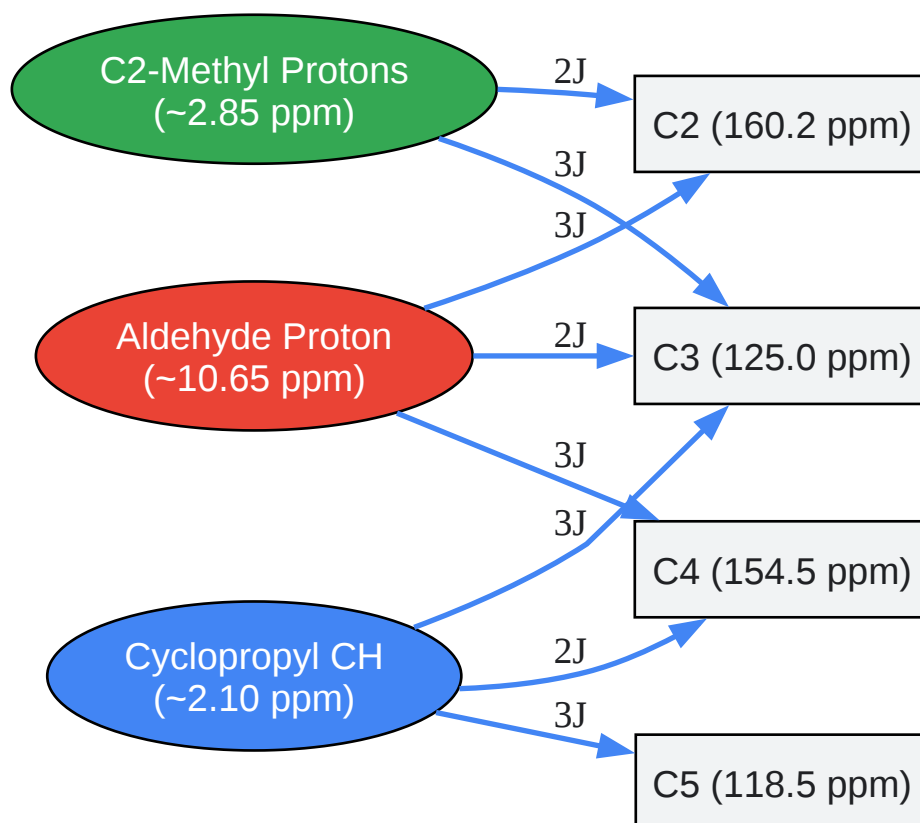
- Sample Preparation: Dissolve 15 mg of the compound in 0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference (0.00 ppm).
- Instrument Setup: Transfer to a 5 mm precision NMR tube and insert into a 500 MHz NMR spectrometer equipped with a cryoprobe for enhanced sensitivity.
- 1D Acquisition:
 - ¹H NMR: 16 scans, 30° pulse angle, 1.5 s relaxation delay.
 - ¹³C NMR: 1024 scans, 30° pulse angle, 2.0 s relaxation delay.
- 2D Acquisition (HMBC): Execute the standard HMBC pulse sequence optimized for long-range coupling constants of 8 Hz. Acquire 256 increments in the t₁ dimension with 32 scans per increment.

Quantitative Data Summary

Position	¹ H Shift (ppm)	Multiplicity (J in Hz)	¹³ C Shift (ppm)	Key HMBC Correlations (¹ H → ¹³ C)
1 (N)	-	-	-	-
2	-	-	160.2	-
2-CH3	2.85	s (3H)	24.5	C2, C3
3	-	-	125.0	-
3-CHO	10.65	s (1H)	192.5	C2, C3, C4
4	-	-	154.5	-
4-CH (Cy)	2.10	tt (8.4, 5.0) (1H)	12.8	C3, C4, C5, Cy-CH ₂
4-CH ₂ (Cy)	1.15, 0.85	m (4H)	9.5	C4, Cy-CH
5	6.95	d (5.2) (1H)	118.5	C3, C4, C6
6	8.45	d (5.2) (1H)	151.8	C2, C4, C5

The Regiochemical Proof (HMBC Network)

The diagram below visualizes the critical logic gate of the elucidation. The aldehyde proton (~ 10.65 ppm) acts as an anchor, showing 3J correlations to both C2 and C4. The methyl protons and cyclopropyl methine proton correlate perfectly to these adjacent carbons, validating the 2,3,4-substitution pattern.



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Fig 2: Key HMBC 2D-NMR correlations establishing the regiochemistry of the pyridine substituents.

Vibrational Spectroscopy (FT-IR)

To finalize the self-validating loop, Attenuated Total Reflectance Fourier-Transform Infrared Spectroscopy (ATR-FTIR) is employed.

Causality & Rationale

While NMR proves the carbon-hydrogen framework, IR provides orthogonal, rapid confirmation of the highly polar functional groups without requiring dissolution. The conjugated aldehyde must present a distinct, sharp stretch, confirming the oxidation state of C3.

Step-by-Step Methodology

- Background Scan: Clean the diamond ATR crystal with isopropanol and collect a background spectrum (air) from 4000 to 400 cm^{-1} .
- Sample Application: Place 2 mg of the neat solid/oil directly onto the ATR crystal. Apply the pressure anvil to ensure uniform optical contact.
- Acquisition: Collect 32 scans at a resolution of 4 cm^{-1} .
- Analysis: Identify the strong carbonyl ($\text{C}=\text{O}$) stretching frequency at $\sim 1695 \text{ cm}^{-1}$ (typical for aromatic/pyridine conjugated aldehydes) and the distinct cyclopropyl C-H stretching vibrations just above 3000 cm^{-1} ($\sim 3080 \text{ cm}^{-1}$).

Conclusion

The structural elucidation of **4-cyclopropyl-2-methylnicotinaldehyde** is confirmed through a closed-loop analytical system. The ESI-QTOF HRMS data guarantees the exact mass and elemental formula, preventing any misidentification of the molecular skeleton. Concurrently, the 1D and 2D NMR datasets—specifically the interlocking HMBC correlations—provide an irrefutable geometric proof of the 2-methyl, 3-formyl, and 4-cyclopropyl regiochemistry on the pyridine core.

References

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